

# Pigment Yellow 194 chemical structure and properties

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## Compound of Interest

Compound Name: *Pigment Yellow 194*

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## An In-depth Technical Guide to Pigment Yellow 194

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and relevant experimental methodologies for **Pigment Yellow 194** (C.I. 11785). This document is intended to serve as a core resource for professionals in research and development.

## Chemical Identity and Structure

**Pigment Yellow 194** is a high-performance benzimidazolone pigment known for its bright, greenish-yellow shade and excellent fastness properties.

Chemical Structure:

The chemical structure of **Pigment Yellow 194** is characterized by a monoazo group linked to a benzimidazolone moiety.

- IUPAC Name: 2-[(2-methoxyphenyl)diazenyl]-3-oxo-N-(2-oxo-1,3-dihydrobenzimidazol-5-yl)butanamide<sup>[1]</sup>
- CAS Number: 82199-12-0<sup>[2]</sup><sup>[3]</sup>

- C.I. Name: **Pigment Yellow 194**[\[2\]](#)
- C.I. Number: 11785[\[2\]](#)[\[3\]](#)
- Molecular Formula: C<sub>18</sub>H<sub>17</sub>N<sub>5</sub>O<sub>4</sub>[\[3\]](#)
- Molecular Weight: 367.36 g/mol [\[3\]](#)
- Synonyms: Novoperm Yellow F2G, Benzimidazolone Yellow F2G-A[\[1\]](#)[\[4\]](#)

## Physicochemical Properties

**Pigment Yellow 194** exhibits a range of properties that make it suitable for demanding applications in plastics, coatings, and inks. The quantitative data for these properties are summarized in the tables below.

### General Physical Properties

| Property              | Value                        | Source                                  |
|-----------------------|------------------------------|---|
| Physical Appearance   | Yellow Powder                | <a href="#">[3]</a>                     |
| Density               | 1.43 - 1.5 g/cm <sup>3</sup> | <a href="#">[2]</a> <a href="#">[3]</a> |
| Specific Surface Area | 19 - 27 m <sup>2</sup> /g    | <a href="#">[3]</a> <a href="#">[5]</a> |
| Oil Absorption        | 40 - 54 g/100g               | <a href="#">[2]</a> <a href="#">[3]</a> |

## Solubility and Resistance

| Property         | Rating/Value | Source |
|------------------|--------------|--------|
| Water Solubility | 1.0% max     | [3]    |
| Resistance to:   | (Scale 1-5)  |        |
| Xylene           | 3            | [2]    |
| Ethanol          | 4            | [2]    |
| Ethyl Acetate    | 3            | [2]    |
| MEK              | 3            | [2]    |
| White Spirit     | 4            | [2]    |
| 5% HCl           | 5            | [2]    |
| 5% NaOH          | 5            | [2]    |
| Soap Solution    | 5            | [2]    |

## Fastness Properties

| Property                             | Rating/Value | Source    |
|--------------------------------------|--------------|-----------|
| Light Fastness (Blue Wool Scale 1-8) |              |           |
| Full Tone                            | 7            | [2]       |
| Tint Tone                            | 7            | [2]       |
| Weathering Fastness (Grey Scale 1-5) |              |           |
| Full Shade                           | 4-5          | [5]       |
| 1/3 SD                               | 4            | [5]       |
| Heat Stability                       | 200 - 280 °C | [2][3][5] |
| Fastness to Bleeding                 | 5            | [3]       |

## Experimental Protocols

While specific experimental data for **Pigment Yellow 194** under standardized conditions are not extensively published in public literature, this section outlines the general methodologies that are typically employed for determining the key properties of organic pigments.

### Determination of Light Fastness (General Protocol based on ISO 105-B02)

Lightfastness is a critical parameter that measures the resistance of a pigment to fading or changing color upon exposure to light.

Principle: A specimen of the pigmented material is exposed to a controlled artificial light source that simulates natural daylight. The change in color is assessed by comparing it to a set of blue wool references that have known lightfastness.[\[6\]](#)

Apparatus:

- Xenon arc lamp apparatus with controlled irradiance, temperature, and humidity.[\[7\]](#)
- Blue Wool References (Scale 1-8).[\[7\]](#)
- Grey Scale for assessing color change.

Procedure:

- Sample Preparation: The pigment is dispersed into a suitable medium (e.g., a binder for a coating or a polymer for a plastic sample) at a specified concentration. The prepared sample is then applied to a substrate to create a uniform film.
- Exposure: The prepared sample and the Blue Wool References are simultaneously exposed in the xenon arc apparatus under specified conditions of light intensity, temperature, and humidity.
- Assessment: The samples are periodically inspected, and the degree of fading is compared to the fading of the Blue Wool References. The lightfastness rating is assigned based on the Blue Wool reference that shows a similar degree of color change.

Results for **Pigment Yellow 194**: **Pigment Yellow 194** has a reported lightfastness of 7 on the Blue Wool Scale for both full and tint tones, indicating very good resistance to fading.[2]

## Determination of Heat Stability (General Protocol based on ISO 787-21 and Thermogravimetric Analysis)

Heat stability determines the temperature at which a pigment begins to degrade or change color.

### Method 1: Stoving Test (based on ISO 787-21)

Principle: The pigment is incorporated into a stoving medium (a heat-curable binder system), applied to a substrate, and heated at various temperatures for a specified duration. The color change is then evaluated.

#### Procedure:

- Dispersion: The pigment is dispersed in an agreed-upon stoving medium.
- Application: The dispersion is applied as a film onto test panels.
- Stoving: The panels are heated in an oven at a series of increasing temperatures for a fixed time.
- Evaluation: The color of the heated panels is compared to an unheated control to determine the temperature at which a significant color change occurs.

### Method 2: Thermogravimetric Analysis (TGA)

Principle: TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere. This can indicate the temperature at which the pigment starts to decompose.[8][9]

#### Procedure:

- A small, accurately weighed sample of the pigment is placed in the TGA instrument.
- The sample is heated at a constant rate under a controlled atmosphere (e.g., nitrogen or air).

- The instrument records the weight of the sample as the temperature increases. The temperature at which significant weight loss occurs is an indicator of thermal decomposition.

Results for **Pigment Yellow 194**: **Pigment Yellow 194** is reported to be heat stable up to 200-280°C, making it suitable for applications involving high processing temperatures.[\[2\]](#)[\[3\]](#)[\[5\]](#)

## Determination of Solubility and Chemical Resistance (General Protocol)

This protocol assesses the pigment's resistance to dissolving in various solvents and its stability in acidic and alkaline environments.

Principle: A known amount of the pigment is exposed to a specific solvent or chemical solution for a set period, and any color change in the liquid or the pigment is observed.

Procedure:

- A small amount of the pigment is placed in a test tube.
- A specified volume of the test liquid (e.g., xylene, ethanol, 5% HCl, 5% NaOH) is added.
- The mixture is agitated for a defined period at a controlled temperature.
- After settling, the liquid is observed for any coloration, which indicates bleeding or dissolution. The pigment itself is also observed for any change in color.
- The degree of bleeding or color change is rated on a 1-5 scale, where 5 indicates no change.

Results for **Pigment Yellow 194**: **Pigment Yellow 194** shows excellent resistance to acids, alkalis, and soap solution (rating of 5), and moderate to good resistance to various organic solvents.[\[2\]](#)

## UV-Visible Spectroscopy (General Protocol)

UV-Vis spectroscopy is used to determine the absorption characteristics of the pigment, which is fundamental to its color.

**Principle:** A solution or a fine dispersion of the pigment is placed in a spectrophotometer, and the amount of light absorbed at different wavelengths in the ultraviolet and visible regions is measured.

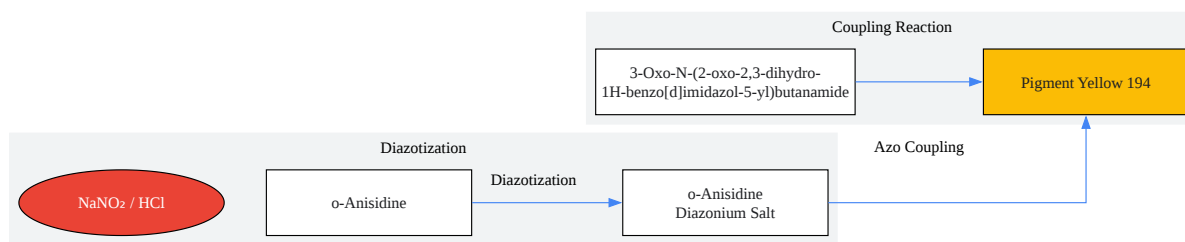
**Procedure:**

- **Sample Preparation:** A dilute solution or a stable dispersion of the pigment is prepared in a suitable transparent solvent (e.g., DMSO, which is a known solvent for **Pigment Yellow 194**).<sup>[10]</sup> The concentration should be low enough to be within the linear range of the spectrophotometer.
- **Measurement:** The absorbance of the sample is measured over a range of wavelengths (typically 200-800 nm). A blank containing only the solvent is used as a reference.
- **Analysis:** The wavelength of maximum absorption ( $\lambda_{\text{max}}$ ) is identified from the resulting spectrum.

**Expected Results for Pigment Yellow 194:** As a yellow pigment, **Pigment Yellow 194** is expected to absorb light primarily in the blue-violet region of the visible spectrum (approximately 400-480 nm). One source indicates a  $\lambda_{\text{max}}$  in the range of 440-460 nm.<sup>[11]</sup>

## Synthesis Workflow

The synthesis of **Pigment Yellow 194** is a multi-step process involving diazotization and coupling reactions.



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Caption: Synthesis of **Pigment Yellow 194**.

The manufacturing process involves the diazotization of o-anisidine, which is then coupled with 3-Oxo-N-(2-oxo-2,3-dihydro-1H-benzo[d]imidazol-5-yl)butanamide to form the final pigment molecule.<sup>[12]</sup>

## Applications

Due to its excellent performance characteristics, **Pigment Yellow 194** is utilized in a variety of applications, including:

- **Plastics:** It is suitable for coloring a wide range of polymers such as PVC, polyolefins, and others where good heat stability and migration resistance are required.<sup>[12]</sup>
- **Coatings:** Used in industrial and architectural paints, including exterior wall coatings, due to its good light and weather fastness.<sup>[12]</sup>
- **Inks:** Employed in printing inks, including offset, flexo, and gravure inks.<sup>[2]</sup>

## Safety and Handling



According to available GHS data, **Pigment Yellow 194** is generally not classified as a hazardous substance.[1] However, standard laboratory safety practices should always be followed when handling the pigment powder. This includes using personal protective equipment such as gloves and safety glasses, and ensuring adequate ventilation to avoid inhalation of dust. For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).

#### Need Custom Synthesis?

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